

5-Benzothiopheneboronic Acid: Technical Profile & Utilization Guide

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Compound of Interest

Compound Name: 5-Benzothiopheneboronic acid

CAS No.: 845872-49-3

Cat. No.: B1286105

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Executive Summary & Chemical Identity

5-Benzothiopheneboronic acid (CAS: 845872-49-3) is a critical organoboron building block used extensively in the synthesis of pharmaceutical agents and organic optoelectronic materials. Unlike its more labile 2-isomer, the 5-isomer offers a unique vector for extending the carbon skeleton of the benzo[b]thiophene core while maintaining high metabolic stability.

This guide provides a rigorous technical analysis of the compound, focusing on its synthesis, reactivity profile in palladium-catalyzed cross-couplings, and strategic application in medicinal chemistry.

Chemical Profile Table

Property	Specification
CAS Number	845872-49-3
IUPAC Name	(1-Benzothiophen-5-yl)boronic acid
Synonyms	Benzo[b]thiophene-5-boronic acid; 1-Benzothien-5-ylboronic acid
Molecular Formula	C ₈ H ₇ BO ₂ S
Molecular Weight	178.02 g/mol
Appearance	White to off-white powder
Melting Point	256–260 °C (lit.) [1]
Solubility	Soluble in DMSO, MeOH, DMF; sparingly soluble in water
Storage	2–8°C, under inert atmosphere (Argon/Nitrogen)

Synthesis & Manufacturing Logic

The Regioselectivity Challenge

Direct electrophilic borylation of benzo[b]thiophene typically occurs at the C3 position due to the high electron density of the thiophene ring. Accessing the C5 position requires a pre-functionalized precursor, most commonly 5-bromobenzo[b]thiophene.

Validated Synthetic Protocol (Lithium-Halogen Exchange)

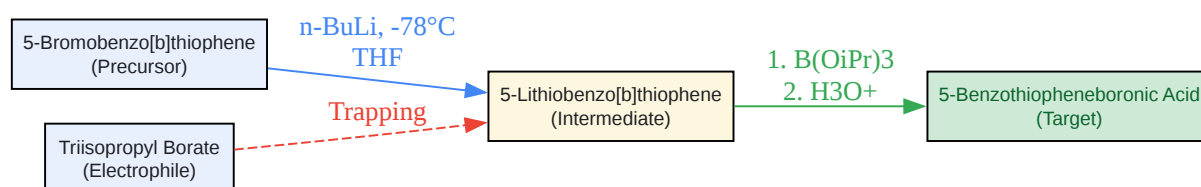
The most reliable route for high-purity synthesis involves a cryogenic lithium-halogen exchange followed by borate trapping. This method suppresses the formation of "ate" complexes and minimizes debromination side products.

Step-by-Step Methodology:

- Inert Setup: Flame-dry a 3-neck round bottom flask and purge with Argon.

- Solvation: Dissolve 5-bromobenzo[b]thiophene (1.0 eq) in anhydrous THF (0.2 M concentration).
- Cryogenic Cooling: Cool the solution to -78°C using a dry ice/acetone bath. Critical: Temperature maintenance is vital to prevent Wurtz-type coupling.
- Lithiation: Add n-Butyllithium (1.1 eq, 2.5 M in hexanes) dropwise over 30 minutes. Stir for 1 hour at -78°C .
- Borate Trapping: Add Triisopropyl borate (1.2 eq) rapidly. The solution may become viscous.
- Hydrolysis: Allow to warm to room temperature (RT) overnight. Quench with 2N HCl until pH < 3 .
- Isolation: Extract with ethyl acetate, wash with brine, and recrystallize from acetonitrile/water to remove boroxine anhydrides.

Visualization: Synthesis Pathway



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Figure 1: Cryogenic synthesis of **5-benzothiopheneboronic acid** via Lithium-Halogen exchange.

Reactivity Profile: Suzuki-Miyaura Coupling Mechanistic Insight & Protodeboronation

Unlike 2-heteroaryl boronic acids (e.g., 2-thienylboronic acid), which are highly prone to protodeboronation (C-B bond cleavage) under basic conditions, **5-benzothiopheneboronic acid** is significantly more robust. The boron atom is attached to the benzenoid ring, which is

less acidic and less electron-rich than the thiophene ring, reducing the rate of hydrolytic cleavage.

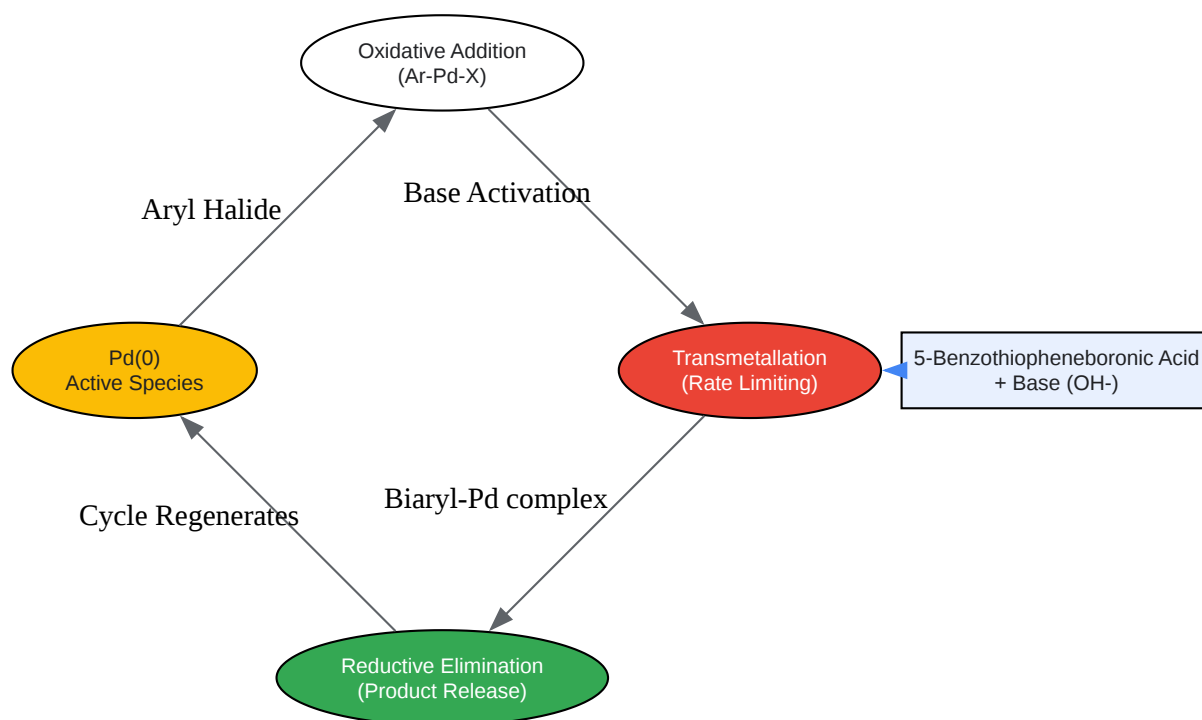
However, "self-validating" protocols must still account for base sensitivity.

Optimized Coupling Protocol

Reaction: **5-Benzothiopheneboronic acid** + Aryl Halide → Biaryl Product

- Catalyst Selection: Pd(dppf)Cl₂·DCM or Pd(PPh₃)₄ are standard. For sterically hindered partners, switch to Pd₂dba₃/S-Phos.
- Base Choice: Use K₃PO₄ or Cs₂CO₃ instead of strong alkoxides (e.g., NaOtBu) to maintain chemoselectivity.
- Solvent System: 1,4-Dioxane/Water (4:1) is ideal. The water is essential for the transmetallation step (formation of the hydroxo-palladium complex).

Visualization: Catalytic Cycle



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Figure 2: Suzuki-Miyaura catalytic cycle emphasizing the entry point of the boronic acid.

Applications in Drug Discovery

Selective Estrogen Receptor Modulators (SERMs)

The benzo[b]thiophene core is the pharmacophore of Raloxifene, a blockbuster drug for osteoporosis.[2]

- Role of 5-Position: Modification at the 5-position allows researchers to tune the electronic properties of the core without disrupting the critical binding interactions of the 6-hydroxyl group (which mimics the phenolic A-ring of estradiol).
- Strategy: Suzuki coupling of **5-benzothiopheneboronic acid** with 4-substituted phenyl halides creates novel SERM analogs with altered tissue selectivity profiles [1].

Bioisosterism in Kinase Inhibitors

The 5-benzothienyl moiety serves as a lipophilic, planar bioisostere for:

- Indole: (e.g., in Tryptophan-mimetic inhibitors).
- Naphthalene: Improving solubility while maintaining hydrophobic contacts.
- Application: Used in the design of VEGFR and PDGFR inhibitors where the sulfur atom provides unique dipole interactions within the ATP-binding pocket.

Handling, Stability & Safety

- Stability: The compound is susceptible to dehydration, forming boroxine trimers (anhydrides) upon prolonged storage. This is reversible; the trimer hydrolyzes back to the monomeric acid under aqueous reaction conditions.
- Protodeboronation Risk: Moderate. Avoid heating >100°C in highly acidic media.
- Safety (MSDS Summary):
 - GHS Classification: Skin Irrit. 2, Eye Irrit. 2A, STOT SE 3.
 - Handling: Wear nitrile gloves and safety glasses. Avoid dust formation.

References

- ChemicalBook. (2025).[3] 1-Benzothien-5-ylboronic acid CAS 845872-49-3 Data. Retrieved from
- Grese, T. A., et al. (1997). Structure-Activity Relationships of Selective Estrogen Receptor Modulators: Modifications to the 2-Arylbenzothiophene Core of Raloxifene. Journal of Medicinal Chemistry. Retrieved from
- Lennox, A. J. J., & Lloyd-Jones, G. C. (2014). Selection of Boron Reagents for Suzuki–Miyaura Coupling. Chemical Society Reviews. Retrieved from

- Sigma-Aldrich. (2025). Benzo[b]thien-2-ylboronic acid Product Specification (Comparison). Retrieved from

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Sources

- [1. Benzo\(B\)Thiophene-2-Boronic Acid | C8H7BO2S | CID 2359 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Synthesis Studies and the Evaluation of C6 Raloxifene Derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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